

# A Comparative Guide to Polyamide 11 and Polyamide 12: From Synthesis to Application

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Methyl 12-aminododecanoate

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Polyamide 11 (PA11) and Polyamide 12 (PA12) are high-performance polymers belonging to the nylon family, renowned for their exceptional mechanical strength, flexibility, and resistance to wear.<sup>[1]</sup> While chemically similar, a subtle difference of a single carbon atom in their polymer backbones results in distinct properties that make each material uniquely suited for different demanding applications.<sup>[2][3]</sup> This guide provides a comprehensive comparison of PA11 and PA12, delving into their synthesis, properties, and the experimental methodologies used to validate their performance.

## The Foundation: Synthesis and Chemical Structure

The divergent properties of PA11 and PA12 originate from their distinct monomer sources and polymerization processes.

- Polyamide 11 (PA11) is a bio-based polyamide derived from renewable castor oil, making it a more environmentally sustainable option.<sup>[1][4]</sup> Its synthesis involves the polycondensation of 11-aminoundecanoic acid.

- Polyamide 12 (PA12) is a synthetic polymer primarily derived from petroleum-based sources. [1][5] It is typically produced through the ring-opening polymerization of  $\omega$ -laurolactam.[6]

The fundamental difference lies in the number of methylene (-CH<sub>2</sub>-) groups between the amide (-CONH-) linkages. PA11 has ten methylene groups, while PA12 has eleven. This seemingly minor variation significantly influences the polymer chain's packing, crystallinity, and, consequently, its macroscopic properties.

Caption: Synthesis pathways of PA11 and PA12.

## Head-to-Head: A Comparative Analysis of Key Properties

The choice between PA11 and PA12 hinges on the specific performance requirements of the intended application. The following sections provide a detailed comparison of their mechanical, thermal, and chemical properties.

### 2.1. Mechanical Properties: Strength, Flexibility, and Durability

Both PA11 and PA12 exhibit excellent mechanical properties, but with notable differences in flexibility and impact resistance.

Property	Polyamide 11 (PA11)	Polyamide 12 (PA12)	Test Standard
Tensile Strength	High, with superior flexibility	High, with greater rigidity and stiffness	ASTM D638
Elongation at Break	Higher	Lower	ASTM D638
Impact Resistance (Notched Izod)	Excellent, more impact resistant	Good, but more brittle than PA11	ASTM D256
Abrasion Resistance	Good	Excellent	-

PA11 is generally more flexible and has a higher elongation at break, making it ideal for applications requiring bending and impact absorption.[2][7] Its superior impact resistance makes it a preferred choice for durable parts that must withstand significant mechanical stress.

[2] In contrast, PA12 is stiffer and more rigid, providing better tensile strength and long-term wear resistance, which is advantageous for components like gears and bushings.[1][8]

## 2.2. Thermal Properties: Performance Under Temperature Extremes

The thermal stability of these polyamides is a critical factor in many engineering applications.

Property	Polyamide 11 (PA11)	Polyamide 12 (PA12)
Melting Point	~190-200°C	~175-185°C
Heat Deflection Temperature	Higher	Lower
Low-Temperature Performance	More resilient	Can become brittle

PA11 generally exhibits a higher melting point and better heat resistance compared to PA12.[4] [9] It also maintains its properties better in low-temperature environments, making it suitable for applications exposed to cold conditions.[7] PA12, while having a slightly lower heat resistance, offers excellent dimensional stability at high temperatures, which is crucial for applications with tight tolerances.[4]

## 2.3. Physical and Chemical Properties: Moisture Absorption and Chemical Resistance

One of the most significant distinctions between PA11 and PA12 is their interaction with moisture.

Property	Polyamide 11 (PA11)	Polyamide 12 (PA12)	Test Standard
Density	~1.03-1.05 g/cm <sup>3</sup>	~1.01-1.03 g/cm <sup>3</sup>	-
Water Absorption (24h immersion)	Low (~1.6%)	Very Low (~0.5%)	ISO 62
Chemical Resistance	Excellent resistance to hydrocarbons, ketones, oils, and alcohols.[1]	Excellent resistance to oils, fuels, hydraulic fluids, and solvents.[1]	-

PA12 has a significantly lower moisture absorption rate than PA11.<sup>[1][10]</sup> This property is critical for applications where dimensional stability is paramount, as absorbed water can affect the mechanical and electrical properties of the material.<sup>[1][11]</sup> While both materials offer broad chemical resistance, PA12 has a slight advantage in its resistance to petroleum-based products, whereas PA11 has a wider range of resistance to other chemical agents.<sup>[1][10]</sup>

## Experimental Protocols for Property Validation

To ensure the reliability and comparability of material data, standardized testing methodologies are essential. The following sections detail the protocols for key property assessments.

### 3.1. Tensile Properties Testing (ASTM D638)

This test method determines the tensile properties of plastics, including tensile strength, elongation, and tensile modulus.<sup>[12][13]</sup>

Methodology:

- **Specimen Preparation:** Standard dumbbell-shaped specimens are molded or machined as per the dimensions specified in ASTM D638.<sup>[14][15]</sup>
- **Conditioning:** Specimens are conditioned at a standard temperature ( $23 \pm 2^\circ\text{C}$ ) and relative humidity ( $50 \pm 5\%$ ) for at least 40 hours before testing.
- **Test Procedure:** The specimen is mounted in the grips of a universal testing machine. A tensile load is applied at a constant crosshead speed until the specimen fractures.
- **Data Acquisition:** The load and extension are continuously recorded to generate a stress-strain curve, from which the key tensile properties are calculated.

### 3.2. Notched Izod Impact Strength Testing (ASTM D256)

This test measures the impact resistance of plastics by determining the energy required to break a notched specimen.<sup>[16][17]</sup>

Methodology:

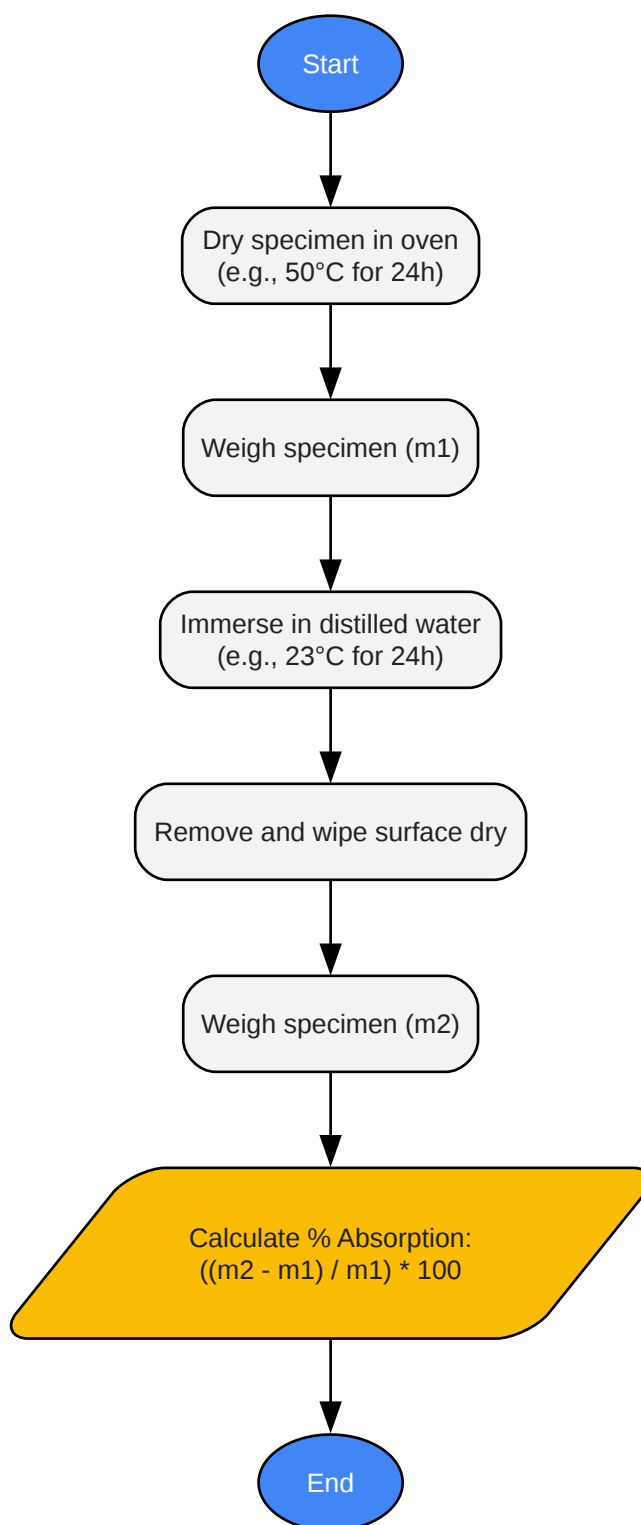
- Specimen Preparation: Rectangular specimens are prepared with a standardized V-notch. [\[18\]](#)
- Test Procedure: The specimen is clamped vertically in a pendulum impact tester, with the notch facing the direction of the pendulum's strike. [\[19\]](#)
- Impact: The pendulum is released, striking and breaking the specimen.
- Energy Calculation: The energy absorbed by the specimen is determined from the height the pendulum swings to after the impact.

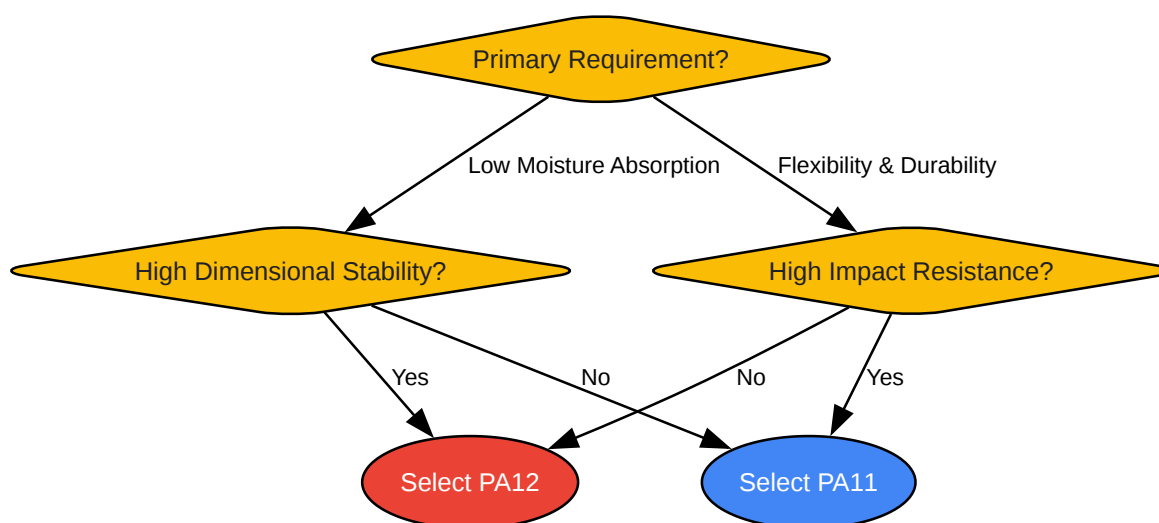
### 3.3. Water Absorption Testing (ISO 62)

This standard describes procedures for determining the amount of water absorbed by plastic specimens under controlled conditions. [\[20\]](#)[\[21\]](#)

#### Methodology:

- Initial Drying and Weighing: Specimens are dried in an oven until a constant weight is achieved and then weighed.
- Immersion: The dried specimens are immersed in distilled water at a specified temperature (e.g., 23°C) for a set duration (e.g., 24 hours).
- Final Weighing: After immersion, the specimens are removed, wiped dry, and weighed again.
- Calculation: The percentage of water absorption is calculated based on the increase in weight. [\[11\]](#)





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Caption: Decision tree for selecting between PA11 and PA12.

## Conclusion

Polyamide 11 and Polyamide 12 are both formidable materials in the realm of high-performance polymers. The key to leveraging their full potential lies in understanding their nuanced differences. PA11's bio-based origin, superior thermal stability, and excellent flexibility make it an ideal choice for durable, eco-conscious applications. Conversely, PA12's exceptional dimensional stability due to its low moisture absorption, coupled with its stiffness and chemical resistance, makes it the material of choice for precision components. By carefully considering the data and experimental evidence presented in this guide, researchers and engineers can make informed decisions to optimize product performance and reliability.

## References

- Fama 3D. (n.d.). Nylon PA11 vs PA12: Differences in Polyamides for 3D Printing. Fama 3D. Retrieved from [\[Link\]](#)
- Gapex. (2024, October 1). PA11 and PA12: Differences and Usage Areas. Gapex. Retrieved from [\[Link\]](#)
- Tuntun Plastic. (2024, December 12). PA11 vs PA12: Understanding the Key Differences and Their Applications. Tuntun Plastic. Retrieved from [\[Link\]](#)

- Unleashing Material Potential. (2023, July 19). Demystifying the Difference Between PA12 and PA11. Retrieved from [\[Link\]](#)
- MakerVerse. (n.d.). Nylon PA 11 vs. Nylon PA 12 in 3D Printing. MakerVerse. Retrieved from [\[Link\]](#)
- Be-cu.com. (n.d.). PA11 vs PA12: How Much Difference Can One Less Atom Make?. Be-cu.com. Retrieved from [\[Link\]](#)
- Xometry. (2024, March 28). PA11 vs. PA12: What Are the Differences?. Xometry. Retrieved from [\[Link\]](#)
- HLH Rapid. (n.d.). PA11 vs PA12: How Much Difference Can One Less Atom Make?. HLH Rapid. Retrieved from [\[Link\]](#)
- Purple Platypus. (2022, July 14). 30 on 3D: PA11 vs PA12. Purple Platypus. Retrieved from [\[Link\]](#)
- Weerg. (n.d.). PA12 vs PA11: Differences, Properties and Applications. Weerg. Retrieved from [\[Link\]](#)
- iTeh Standards. (2008, February 15). ISO 62: Plastics — Determination of water absorption. Retrieved from [\[Link\]](#)
- ZwickRoell. (n.d.). ASTM D256 | Notched Izod Impact Test on Plastics. ZwickRoell. Retrieved from [\[Link\]](#)
- MDPI. (2024, January 4). Synthesis of High-Value Bio-Based Polyamide 12,36 Microcellular Foams with Excellent Dimensional Stability and Shape Recovery Properties. MDPI. Retrieved from [\[Link\]](#)
- ZwickRoell. (n.d.). ASTM D638: tensile properties plastics. ZwickRoell. Retrieved from [\[Link\]](#)
- EUROLAB. (n.d.). ISO 62 Plastics - Determination of Water Absorption. EUROLAB. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). Process for the manufacture of polyamide-12 powder with a high melting point.

- ASTM International. (2022, July 21). D638 Standard Test Method for Tensile Properties of Plastics. ASTM International. Retrieved from [[Link](#)]
- Sciteq. (n.d.). ASTM D 256 impact strength testing for plastics – method and scope. Sciteq. Retrieved from [[Link](#)]
- Scribd. (n.d.). ASTM-D256-23-The Izod Pendulum Impact Resistance of Plastics. Scribd. Retrieved from [[Link](#)]
- Scribd. (n.d.). D638.38935.pdf. Scribd. Retrieved from [[Link](#)]
- Intertek. (n.d.). Izod Impact (Notched) ASTM D256, ISO 180. Intertek. Retrieved from [[Link](#)]
- ADMET. (n.d.). ASTM D638 Standard Test Method for Tensile Properties of Plastics. ADMET. Retrieved from [[Link](#)]
- Boffeli, M. (n.d.). Water absorption in plastics – ISO 62 explained clearly. Boffeli. Retrieved from [[Link](#)]
- ResearchGate. (2025, August 6). Synthesis and Thermal Behavior of Polyamide 12,T Random and Block Copolymers. ResearchGate. Retrieved from [[Link](#)]
- Pacorr. (2025, June 24). Step-by-Step ASTM D256 Izod Impact Test Procedure by Pacorr. Pacorr. Retrieved from [[Link](#)]
- Industrial Physics. (n.d.). Standard Test Method for Tensile Properties of Plastics ASTM D638. Industrial Physics. Retrieved from [[Link](#)]
- AIP Publishing. (2024, November 1). Additive manufacturing of polyamide 12 bulk structures using directed energy deposition with a thulium laser: Effect of process conditions on morphology and mechanical performance. AIP Publishing. Retrieved from [[Link](#)]
- Krause, W. (2019, November 20). Quick Review of Polyamide Synthesis. YouTube. Retrieved from [[Link](#)]

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## Sources

- [1. PA11 vs PA12: Understanding the Key Differences and Their Applications - Tuntun Plastic \[tuntunplastic.com\]](#)
- [2. PA11 vs PA12: How Much Difference Can One Less Atom Make? \[hlhrapid.com\]](#)
- [3. weerg.com \[weerg.com\]](#)
- [4. Nylon PA11 vs PA12: Differences in Polyamides for 3D Printing \[fama3d.com\]](#)
- [5. xometry.pro \[xometry.pro\]](#)
- [6. US8124686B2 - Process for the manufacture of polyamide-12 powder with a high melting point - Google Patents \[patents.google.com\]](#)
- [7. Nylon PA 11 vs. Nylon PA 12 in 3D Printing | MakerVerse \[makerverse.com\]](#)
- [8. 3dx.ae \[3dx.ae\]](#)
- [9. be-cu.com \[be-cu.com\]](#)
- [10. gapex.com.tr \[gapex.com.tr\]](#)
- [11. plastics.ulprospector.com \[plastics.ulprospector.com\]](#)
- [12. zwickroell.com \[zwickroell.com\]](#)
- [13. store.astm.org \[store.astm.org\]](#)
- [14. ASTM D638 Standard Test Method for Tensile Properties of Plastics \[ssi.shimadzu.com\]](#)
- [15. industrialphysics.com \[industrialphysics.com\]](#)
- [16. zwickroell.com \[zwickroell.com\]](#)
- [17. sciteq.com \[sciteq.com\]](#)
- [18. Step-by-Step ASTM D256 Izod Impact Test Procedure by Pacorr \[pacorr.com\]](#)
- [19. Izod Impact \(Notched\) ASTM D256, ISO 180 \[intertek.com\]](#)
- [20. cdn.standards.iteh.ai \[cdn.standards.iteh.ai\]](#)
- [21. kalite.com \[kalite.com\]](#)

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